Technical Support Center: Synthesis of Methocarbamol-O-sulfate

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Compound of Interest

Compound Name:	*Methocarbamol-O-sulfate Sodium Salt*
CAS No.:	*1329610-40-3*
Cat. No.:	*B1146100*

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Welcome to the technical support center for the synthesis of Methocarbamol-O-sulfate. This guide is designed for researchers, chemists, and drug development professionals actively engaged in the synthesis of this important metabolite. Here, we move beyond simple protocols to provide in-depth, field-proven insights into overcoming the common challenges encountered during this synthesis. Our approach is grounded in mechanistic understanding to empower you to not only solve problems but also to optimize your synthetic strategy.

Methocarbamol-O-sulfate is the principal metabolite of Methocarbamol, formed in the liver via Phase II conjugation.[1][2] Its synthesis is crucial for metabolic studies, drug interaction research, and as a reference standard. The primary challenge in its synthesis lies in the selective sulfation of a secondary alcohol within a polyfunctional molecule, followed by the purification of a highly polar, water-soluble product.[3]

General Synthesis Workflow

The conversion of Methocarbamol to its O-sulfate ester involves the direct sulfation of the secondary hydroxyl group. The most reliable method employs a mild sulfating agent, such as

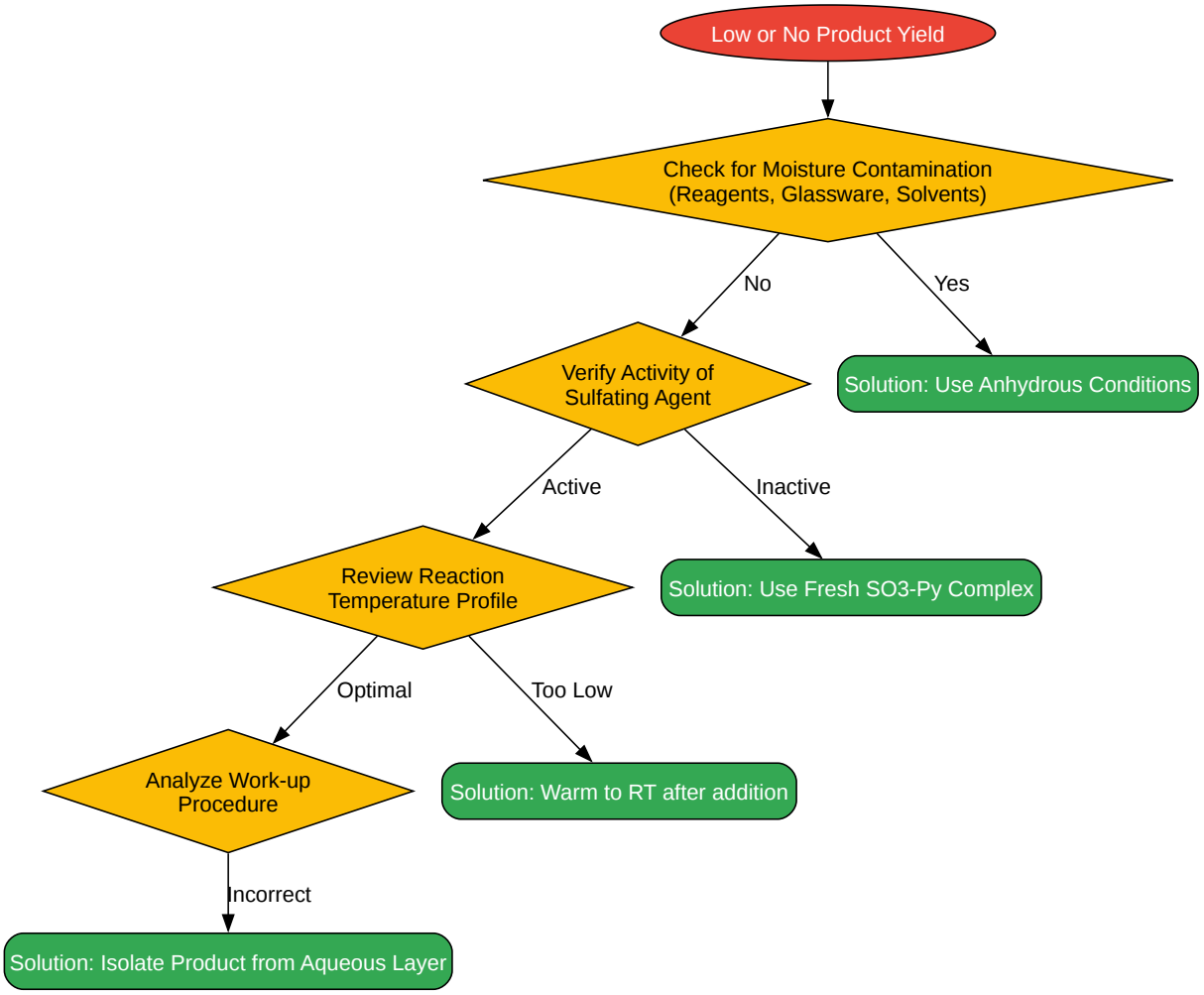
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the sulfur trioxide-pyridine complex (SO_3•Py), to prevent side reactions. The resulting sulfate is then converted to a stable salt, typically the sodium salt, for isolation and storage.

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- 1. synarchive.com [synarchive.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Chemical Sulfation of Small Molecules – Advances and Challenges - PMC [pmc.ncbi.nlm.nih.gov]
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